

barium dichromate hydration state control

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

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Barium Dichromate Technical Overview

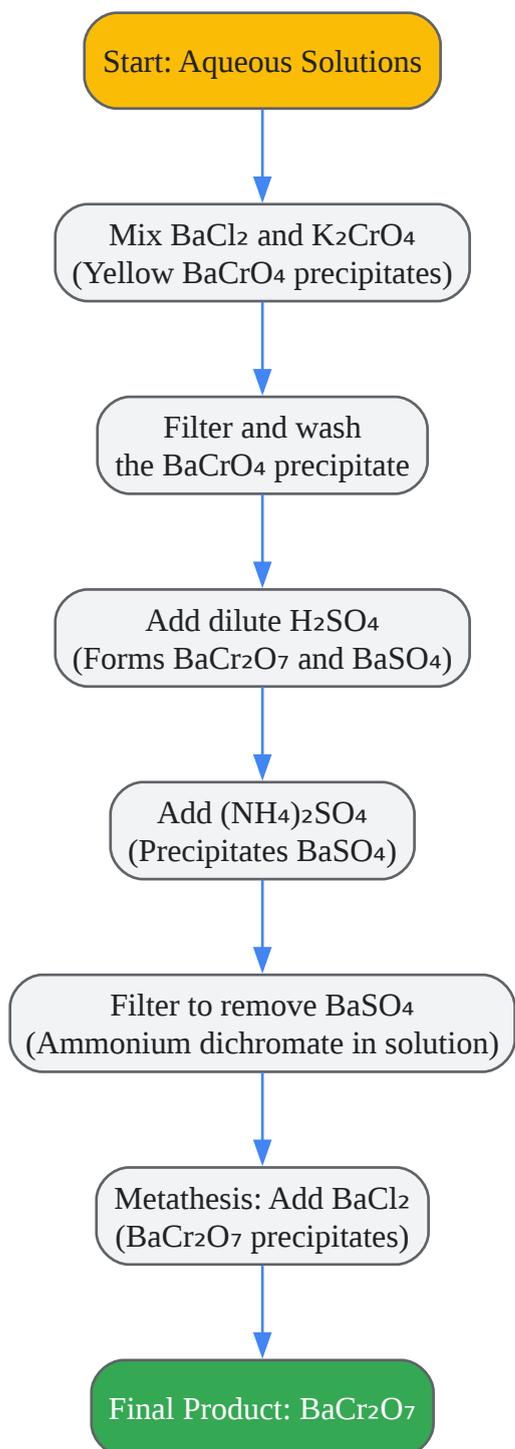
Barium dichromate (BaCr_2O_7) is an oxidizing agent valued in organic synthesis for its mild and selective oxidation of alcohols to carbonyl compounds in non-aqueous, polar aprotic media. Its utility stems from avoiding over-oxidation, allowing primary alcohols to stop at the aldehyde stage [1].

Property	Description
Primary Use	Mild oxidizing agent for converting primary/secondary alcohols to corresponding aldehydes and ketones [1].
Key Advantage	Selective oxidation; primary benzylic alcohols oxidize faster and more efficiently [1].
Reaction Medium	Non-aqueous polar aprotic solvents [1].

Experimental Protocols

Preparation from Barium Chromate

This is a common two-step synthesis starting from the precipitation of barium chromate.



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- **Step 1: Synthesis of Barium Chromate (BaCrO₄)**

- React barium chloride (BaCl₂) with potassium chromate (K₂CrO₄) in aqueous solution [2].
- The resulting yellow precipitate of BaCrO₄ is washed and filtered [2].
- **Net Ionic Equation:** Ba²⁺ + CrO₄²⁻ → BaCrO₄ (s) [3].

- **Step 2: Conversion to Barium Dichromate (BaCr₂O₇)**

- Add a controlled amount of dilute sulfuric acid (H₂SO₄) to the BaCrO₄ precipitate. The acid converts chromate to dichromate [4] [2].
- **Reaction:** $2\text{BaCrO}_4 + 2\text{H}^+ \rightarrow \text{Ba}^{2+} + \text{Cr}_2\text{O}_7^{2-} + \text{H}_2\text{O}$ [2]. Note that one Ba²⁺ ion remains in solution alongside the newly formed dichromate ion.
- The resulting solution contains **barium dichromate** and a co-precipitate of barium sulfate (BaSO₄) [4].

Alternative Preparation Pathway

An alternative method involves a metathesis reaction using ammonium dichromate.

- **Preparing Ammonium Dichromate Intermediate:** Barium chromate can be reacted with sulfuric acid and ammonium sulfate to produce ammonium dichromate in solution [4].
- **Final Metathesis:** Adding barium chloride (BaCl₂) to a solution of ammonium dichromate will precipitate **barium dichromate** due to its low solubility [4].
- **Reaction:** $\text{Ba}^{2+} + \text{Cr}_2\text{O}_7^{2-} \rightarrow \text{BaCr}_2\text{O}_7 (\text{s})$.

Critical Troubleshooting & FAQs

Q1: Why did my BaCrO₄ precipitate not dissolve in sulfuric acid, but did in hydrochloric or nitric acid? **A:** This revolves around the chromate-dichromate equilibrium and common ion effects.

- **With HCl/HNO₃:** The addition of a strong acid provides H⁺ ions that shift the equilibrium, dissolving the precipitate and turning the solution orange-yellow due to Cr₂O₇²⁻ formation [3].
- **With H₂SO₄:** Sulfate ions (SO₄²⁻) from the acid can react with Ba²⁺ ions from the dissolving BaCrO₄ to form a tight, insoluble layer of BaSO₄ on the precipitate particles. This layer can seal the solid and halt further dissolution, leaving the precipitate apparently unchanged [3].

Q2: The final solution from my dichromate synthesis is the wrong color. What happened? **A:** The color indicates the chromium species present.

- **Yellow:** Suggests the presence of chromate ions (CrO₄²⁻), meaning the solution might be too basic, or the acid conversion step was incomplete [3].
- **Orange:** Confirms the presence of dichromate ions (Cr₂O₇²⁻), which is the desired outcome [3].
- **Brown or Green:** Suggests partial reduction of hexavalent chromium (Cr⁶⁺) to trivalent chromium (Cr³⁺). This can be caused by evaporation at too high a temperature, exposure to bright light, or the

presence of organic contaminants [4].

Q3: How should I handle and dispose of barium dichromate? A: Barium dichromate is a toxic and carcinogenic compound [2].

- **Handling:** Always use appropriate personal protective equipment (PPE) including gloves and safety glasses. Operations that could generate dust should be conducted in a fume hood.
- **Disposal:** It is a hazardous waste due to both the toxicity of barium and the carcinogenicity of hexavalent chromium. It must be collected separately and disposed of according to all local environmental and institutional regulations. *Do not discard with regular solid or aqueous waste.*

Knowledge Gaps and Further Research

The available search results do not contain specific information on the hydration states of **barium dichromate** or methods for controlling them. To explore this specialized topic, you may need to:

- Consult specialized inorganic chemistry textbooks or deep archival literature.
- Use academic databases to search for papers specifically on the crystallization or hydrate forms of **barium dichromate**.
- Experiment with controlled crystallization conditions, such as varying solvent composition, temperature, and evaporation rates, while carefully characterizing the products.

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References

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